

safety precautions for handling 2'-Nitroacetanilide

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Compound of Interest

Compound Name: 2'-Nitroacetanilide

Cat. No.: B1216642

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An In-depth Technical Guide to Safety Precautions for Handling **2'-Nitroacetanilide**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety information for the handling of **2'-Nitroacetanilide** (CAS No. 552-32-9). It is intended to provide researchers, scientists, and drug development professionals with a thorough understanding of the potential hazards and the necessary precautions to be taken when working with this chemical.

Chemical and Physical Properties

2'-Nitroacetanilide, also known as o-Nitroacetanilide or N-(2-nitrophenyl)acetamide, is a light yellow to green crystalline solid.^{[1][2]} A summary of its key physical and chemical properties is provided in the table below.

Property	Value	Reference
Molecular Formula	C8H8N2O3	[3][4]
Molecular Weight	180.16 g/mol	[4][5]
Appearance	Light yellow to green crystals or powder	[1][2]
Melting Point	90 - 94 °C (194 - 201.2 °F)	[6]
Boiling Point	No information available	[6]
Solubility	Soluble in boiling water, benzene, ethanol, and chloroform. Slightly soluble in cold water.	[2]
Vapor Pressure	No information available	[6]
Vapor Density	Not applicable	[6]
Flash Point	No information available	[6]
Autoignition Temperature	No information available	[1]

Hazard Identification and Classification

2'-Nitroacetanilide is classified as a hazardous chemical and is known to cause irritation to the skin, eyes, and respiratory system.[1][7]

Hazard Statements:

- Causes skin irritation.[8]
- Causes serious eye irritation.[3]
- May cause respiratory irritation.[3][6]

Precautionary Statements:

- Wash face, hands, and any exposed skin thoroughly after handling.[6]

- Wear protective gloves/protective clothing/eye protection/face protection.[6]
- Avoid breathing dust/fume/gas/mist/vapors/spray.[6]
- Use only outdoors or in a well-ventilated area.[6]

Toxicology

The toxicological properties of **2'-Nitroacetanilide** have not been fully investigated.[6]

However, it is known to be harmful if swallowed, inhaled, or absorbed through the skin, causing irritation to the digestive tract, respiratory tract, skin, and eyes.[1] No chronic effects have been documented, and it is not listed as a carcinogen by ACGIH, IARC, NTP, or CA Prop 65.[1]

Handling and Storage

Proper handling and storage procedures are crucial to minimize the risk of exposure.

Handling:

- Minimize dust generation and accumulation.[1]
- Avoid contact with eyes, skin, and clothing.[1]
- Do not breathe dust, vapor, mist, or gas.[1]
- Use only in a chemical fume hood.[1]
- Keep the container tightly closed when not in use.[1]
- Wash clothing before reuse.[1]

Storage:

- Store in a cool, dry, and well-ventilated place.[1]
- Keep the container tightly closed.[1]
- Incompatible materials to avoid include strong oxidizing agents, strong acids, and strong bases.[6]

Personal Protective Equipment (PPE)

The following personal protective equipment should be worn when handling 2'-Nitroacetanilide:

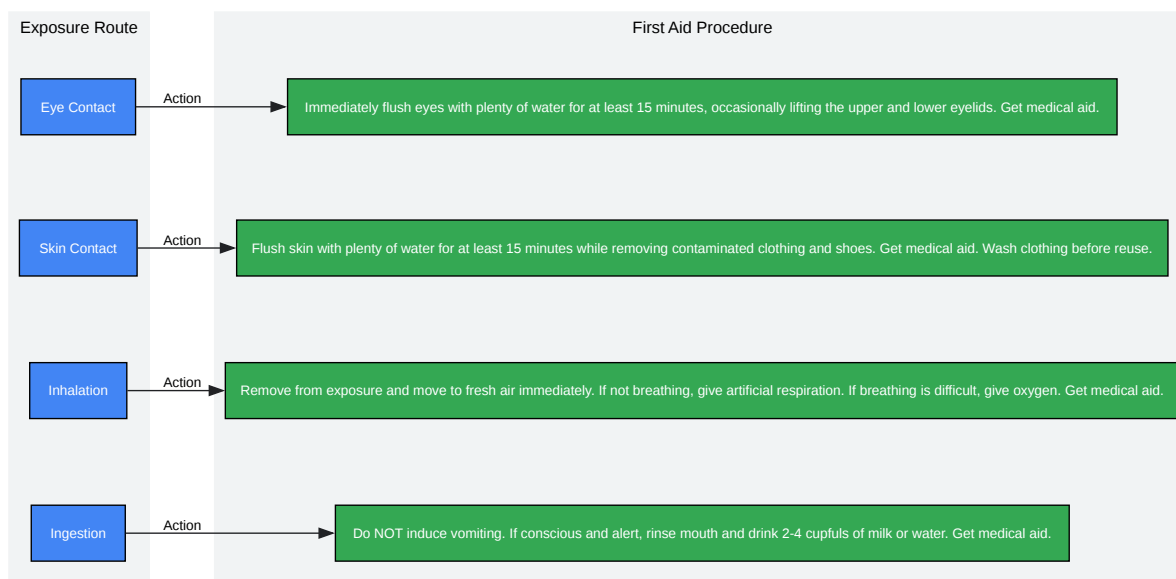
PPE Type	Specifications	Reference
Eye/Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.	[1]
Skin Protection	Wear appropriate protective gloves to prevent skin exposure. Wear appropriate protective clothing to prevent skin exposure.	[1]
Respiratory Protection	Follow the OSHA respirator regulations found in 29 CFR 1910.134 or European Standard EN 149. A NIOSH/MSHA or European Standard EN 149 approved respirator should be used if exposure limits are exceeded or if irritation or other symptoms are experienced.	[1]

Facilities storing or utilizing this material should be equipped with an eyewash facility and a safety shower.[\[1\]](#)

Emergency Procedures

First Aid Measures

The following diagram outlines the appropriate first aid measures for different routes of exposure.



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First Aid Procedures for **2'-Nitroacetanilide** Exposure

Fire-Fighting Measures

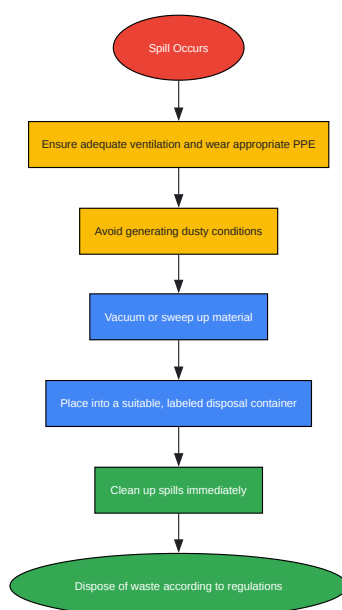
In case of a fire involving **2'-Nitroacetanilide**, the following measures should be taken:

- Suitable Extinguishing Media: Use carbon dioxide or dry chemical.[1]
- Hazardous Combustion Products: During a fire, irritating and highly toxic gases may be generated by thermal decomposition or combustion, including nitrogen oxides (NO_x), carbon monoxide (CO), and carbon dioxide (CO₂).[1][6]

- Firefighter Protection: As in any fire, wear a self-contained breathing apparatus in pressure-demand, MSHA/NIOSH (approved or equivalent), and full protective gear.[1]

Accidental Release Measures

The following workflow illustrates the steps to be taken in the event of an accidental spill.



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Workflow for Handling an Accidental Spill

Disposal Considerations

Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste.[8] Consult local, regional, and national hazardous waste regulations to ensure complete and accurate classification.[8] Do not let this chemical enter the environment.
[6]

Experimental Protocols

While specific experimental protocols involving **2'-Nitroacetanilide** will vary depending on the research, the following general safety protocols should always be followed:

- **Risk Assessment:** Before beginning any experiment, conduct a thorough risk assessment to identify potential hazards and establish appropriate control measures.
- **Engineering Controls:** All work with **2'-Nitroacetanilide** should be conducted in a well-ventilated area, preferably within a certified chemical fume hood, to minimize inhalation exposure.^[1]
- **Personal Protective Equipment:** Always wear the appropriate PPE as outlined in Section 5 of this guide.
- **Spill Kit:** Ensure a spill kit appropriate for solid chemical spills is readily available in the laboratory.
- **Waste Disposal:** Have a designated and properly labeled hazardous waste container for all **2'-Nitroacetanilide** waste.

By adhering to these safety precautions, researchers and scientists can minimize the risks associated with handling **2'-Nitroacetanilide** and ensure a safe laboratory environment.

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